

safe handling and storage procedures for 3,5-Dibromo-4-methylaniline

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Compound of Interest

Compound Name: 3,5-Dibromo-4-methylaniline

Cat. No.: B084101

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This guide provides essential safety information, handling procedures, and storage requirements for **3,5-Dibromo-4-methylaniline**, tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3,5-Dibromo-4-methylaniline**?

A1: **3,5-Dibromo-4-methylaniline** is a hazardous substance that requires careful handling. The primary hazards include:

- **Toxicity:** It is toxic if swallowed and may be harmful or toxic if it comes into contact with skin or is inhaled.^[1]
- **Irritation:** It is known to cause skin and serious eye irritation.^[1] It may also cause respiratory irritation.^[1]
- **Organ Damage:** There is a risk of damage to organs through prolonged or repeated exposure.
- **Environmental Hazard:** This chemical is very toxic to aquatic life with long-lasting effects.

Q2: What personal protective equipment (PPE) is mandatory when working with **3,5-Dibromo-4-methylaniline**?

A2: To ensure personal safety, the following PPE must be worn:

- Respiratory Protection: A dust mask, such as a type N95 (US) or a type P2 (EN 143) respirator cartridge, is necessary to prevent inhalation of the powder.
- Eye and Face Protection: Chemical safety goggles or a face shield are required to protect against eye irritation.
- Hand Protection: Chemical-resistant gloves are mandatory to prevent skin contact.[\[1\]](#)
- Protective Clothing: A lab coat or other suitable protective clothing should be worn.[\[1\]](#)

Q3: How should I properly store **3,5-Dibromo-4-methylaniline** in the laboratory?

A3: Proper storage is crucial to maintain the chemical's integrity and ensure safety. Follow these storage guidelines:

- Keep the container tightly closed in a dry and well-ventilated area.[\[2\]](#)[\[3\]](#)
- Store in a cool, dark place.[\[3\]](#)
- The substance is light and air-sensitive; storage under an inert gas is recommended.
- Store locked up or in an area accessible only to authorized personnel.[\[1\]](#)
- Keep away from incompatible materials, such as oxidizing agents.[\[3\]](#)

Q4: What should I do in case of an accidental spill of **3,5-Dibromo-4-methylaniline**?

A4: In the event of a spill, follow these steps:

- Evacuate the immediate area.
- Ensure you are wearing the appropriate PPE, including respiratory protection.
- Avoid generating dust.[\[4\]](#)

- Cover drains to prevent the chemical from entering the water system.[\[4\]](#)
- Carefully collect the spilled material using a method that does not create dust (e.g., gently sweeping with a soft brush and dustpan, or using a HEPA-filtered vacuum).
- Place the collected material into a sealed container for proper disposal.
- Clean the affected area thoroughly.
- Dispose of the waste in accordance with local, regional, and national regulations at an approved waste disposal plant.[\[1\]](#)

Q5: What are the appropriate first-aid measures for exposure to **3,5-Dibromo-4-methylaniline**?

A5: Immediate action is necessary in case of exposure:

- If Swallowed: Immediately call a POISON CENTER or doctor.[\[1\]](#) Rinse the mouth with water.
- In Case of Skin Contact: Take off all contaminated clothing immediately. Wash the affected area with plenty of water. If skin irritation occurs, seek medical advice.[\[3\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[\[1\]](#) Remove contact lenses if present and easy to do. Continue rinsing.[\[1\]](#) If eye irritation persists, get medical advice.[\[3\]](#)
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor.

Quantitative Data Summary

The following table summarizes key quantitative data for **3,5-Dibromo-4-methylaniline**.

Property	Value	Reference
Molecular Formula	C ₇ H ₇ Br ₂ N	
Molecular Weight	264.95 g/mol	
Melting Point	90-94 °C	[1]
Hazard Class	6.1 (Toxic Solids)	[2]
Packing Group	III	[1]

Experimental Protocols

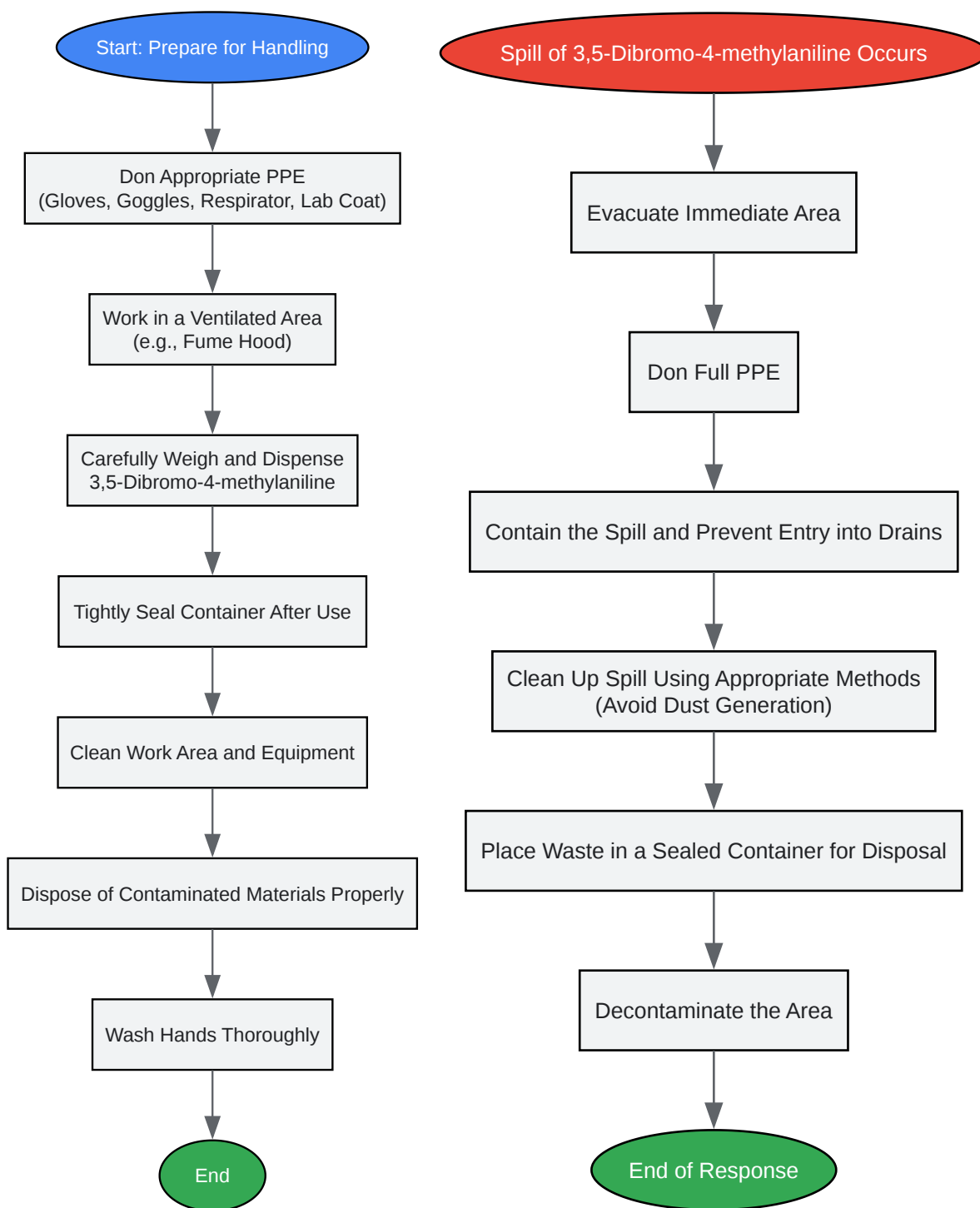
Protocol 1: Standard Handling Procedure for Weighing and Dispensing

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Work within a certified chemical fume hood or a glove box.
 - Don the required personal protective equipment (PPE): N95 dust mask, safety goggles, chemical-resistant gloves, and a lab coat.
- Procedure:
 - Carefully open the container of **3,5-Dibromo-4-methylaniline**.
 - Use a clean, dedicated spatula for transferring the solid.
 - To minimize dust formation, avoid dropping the material from a height.
 - Weigh the desired amount of the chemical on a tared weigh boat or paper.
 - Carefully transfer the weighed material to the reaction vessel.
 - Tightly reseal the stock container immediately after use.
- Post-Handling:

- Clean any residual powder from the spatula and weighing area using a method that does not generate dust.
- Dispose of any contaminated materials (e.g., weigh boat, gloves) in a designated hazardous waste container.
- Wash hands thoroughly with soap and water after removing gloves.

Visualizations

Diagram 1: Safe Handling Workflow



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